

Application Note and Protocols for Handling Air-Sensitive Triisobutylphosphine

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Compound of Interest

Compound Name: *Triisobutylphosphine*

Cat. No.: *B1585466*

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Introduction

Triisobutylphosphine (TIBP) is a highly reactive organophosphorus compound widely utilized as a ligand in catalysis and organic synthesis.[1][2] Its efficacy is largely attributed to its strong reducing potential and steric bulk. However, TIBP is extremely sensitive to atmospheric oxygen and moisture, classified as a pyrophoric liquid that can ignite spontaneously upon contact with air.[3] Therefore, stringent air-free handling techniques are imperative to ensure personnel safety, experimental integrity, and product purity. This document provides detailed protocols for the safe and effective handling of **triisobutylphosphine** in a laboratory setting.

Safety Precautions and Personal Protective Equipment (PPE)

Hazard Statement: **Triisobutylphosphine** is a pyrophoric liquid, harmful if swallowed or in contact with skin, and causes severe skin burns and eye damage.[3][4]

Before handling, ensure the following safety measures are in place:

- **Work Area:** All manipulations must be performed in a certified chemical fume hood or an inert atmosphere glovebox.[5][6][7] The work area should be free of flammable materials.[8]

- Emergency Preparedness: A Class D fire extinguisher (for combustible metals) or powdered lime should be readily accessible.[6][8] An emergency eyewash and safety shower must be within immediate reach.[6]
- Personal Protective Equipment (PPE):
 - Flame-resistant lab coat.[5]
 - Chemical splash goggles and a face shield.[5]
 - Flame-resistant gloves (e.g., Nomex®) are recommended, with nitrile gloves worn underneath for dexterity.[5]
 - Ensure a second person is aware of the procedure and is nearby. Do not work alone.[5]

Required Equipment

- Schlenk line with a dual vacuum/inert gas manifold.[9][10][11]
- Inert gas source (Argon or Nitrogen, >99.998% purity).
- Glovebox with an inert atmosphere (<1 ppm O₂, <1 ppm H₂O).[9][12][13]
- Oven-dried glassware (Schlenk flasks, graduated cylinders, etc.).[10][13][14]
- Gas-tight syringes with Luer-lock fittings.[15]
- Stainless steel cannulas (double-tipped needles).[11][12]
- Septa (PTFE-faced).
- Sure/Seal™ bottle of **triisobutylphosphine**. [6][13][14]

Experimental Protocols

Preparation of Glassware and Solvents

Properly prepared glassware and degassed solvents are crucial for successfully handling **triisobutylphosphine**.

Protocol 4.1.1: Glassware Preparation

- Clean and dry all necessary glassware thoroughly.
- Place the glassware in an oven at $>120\text{ }^{\circ}\text{C}$ for at least 4 hours (preferably overnight) to remove adsorbed moisture.[\[10\]](#)[\[13\]](#)
- Assemble the hot glassware under a positive flow of inert gas and allow it to cool to room temperature.
- Alternatively, assemble the glassware cold, attach it to the Schlenk line, and heat it with a heat gun under vacuum to remove moisture.
- Perform at least three vacuum/inert gas cycles to ensure an inert atmosphere within the glassware.[\[10\]](#)

Protocol 4.1.2: Solvent Degassing

Dissolved oxygen in solvents will readily oxidize **triisobutylphosphine**. Therefore, solvents must be thoroughly degassed.

- Place the solvent in a Schlenk flask.
- Attach the flask to the Schlenk line.
- Freeze-Pump-Thaw Method (for highly sensitive reactions):
 - Freeze the solvent using a liquid nitrogen bath.
 - Once completely frozen, open the flask to the vacuum for 5-10 minutes to remove gases from the headspace.
 - Close the stopcock to the vacuum and thaw the solvent completely.
 - Repeat this cycle at least three times.[\[12\]](#)
 - After the final cycle, backfill the flask with inert gas.

- Sparging Method (for less sensitive applications):
 - Insert a long needle connected to the inert gas supply into the solvent.
 - Bubble the inert gas through the solvent for at least 30 minutes.

Transfer of Triisobutylphosphine

The transfer of **triisobutylphosphine** from its commercial container (e.g., a Sure/Seal™ bottle) to the reaction vessel must be conducted under a strictly inert atmosphere.

Protocol 4.2.1: Syringe Transfer (for volumes < 50 mL)

- Ensure the Sure/Seal™ bottle of **triisobutylphosphine** is at room temperature.
- Securely clamp the Sure/Seal™ bottle and the receiving Schlenk flask in the fume hood.
- Purge a gas-tight syringe with a needle attached with inert gas by drawing and expelling the gas at least five times.
- Insert a needle connected to an inert gas bubbler into the septum of the Sure/Seal™ bottle to provide a positive pressure of inert gas.
- Insert the purged syringe needle through the septum into the headspace of the Sure/Seal™ bottle and then below the surface of the liquid.
- Slowly withdraw the desired volume of **triisobutylphosphine** into the syringe.
- Withdraw a small amount of inert gas into the syringe to create a headspace "cushion".
- Remove the syringe from the Sure/Seal™ bottle and quickly insert it into the septum of the receiving Schlenk flask.
- Slowly dispense the **triisobutylphosphine** into the reaction flask.
- Rinse the syringe with a small amount of degassed solvent from the reaction flask if desired.

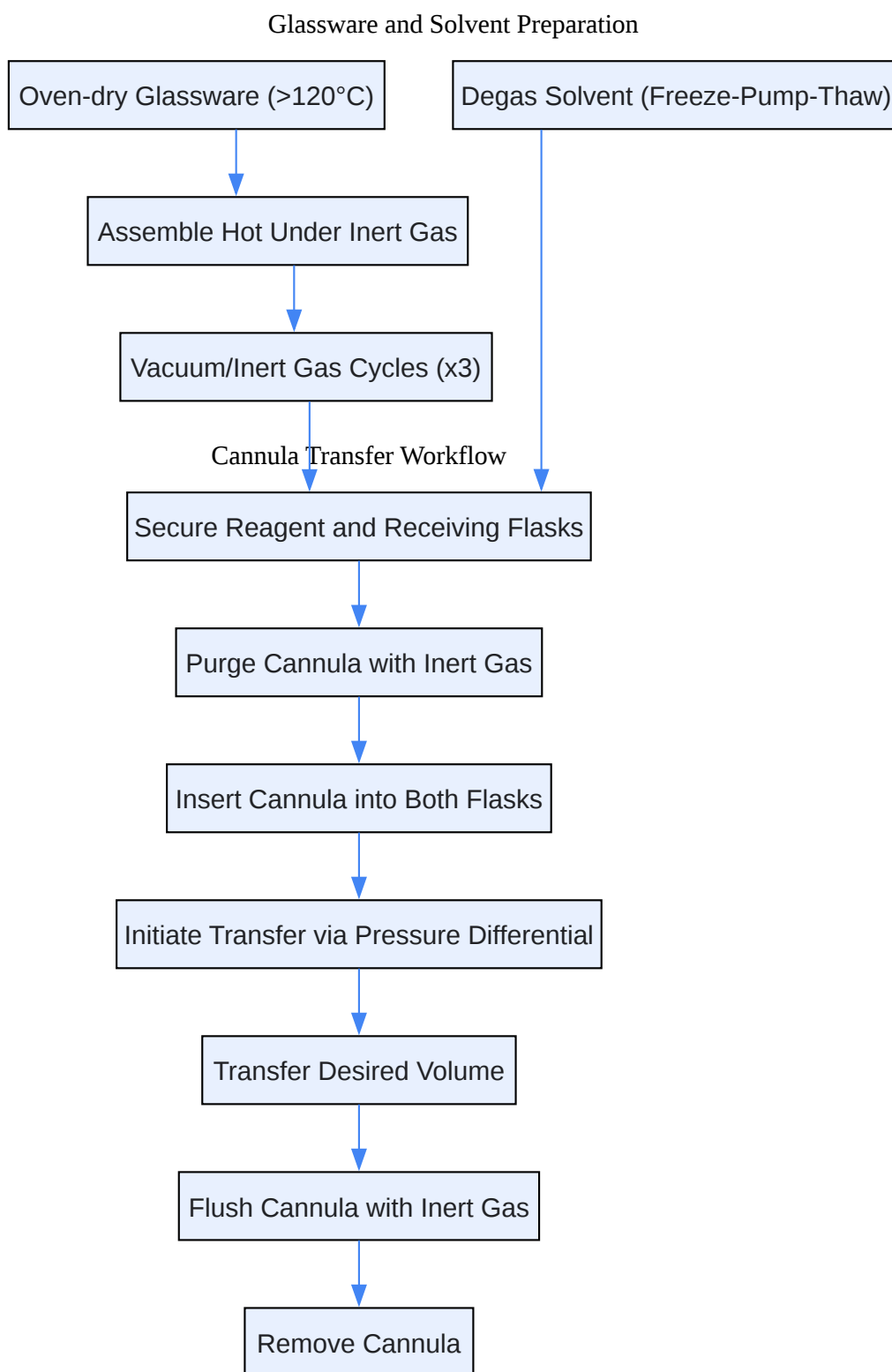
Protocol 4.2.2: Cannula Transfer (for volumes > 50 mL)

- Securely clamp the Sure/Seal™ bottle and the receiving Schlenk flask.
- Insert a needle connected to an inert gas bubbler into the septum of the receiving flask to vent it.
- Insert one end of a double-tipped cannula through the septum of the Sure/Seal™ bottle, ensuring the tip is above the liquid level.
- Insert the other end of the cannula through the septum of the receiving flask.
- Purge the cannula with inert gas by lowering the cannula tip into the headspace of the receiving flask.
- Lower the cannula tip into the **triisobutylphosphine** in the Sure/Seal™ bottle.
- To initiate transfer, either slightly increase the inert gas pressure in the Sure/Seal™ bottle or slightly reduce the pressure in the receiving flask by briefly opening it to the vacuum manifold.
- Once the desired volume is transferred, raise the cannula tip above the liquid level in the Sure/Seal™ bottle and flush the cannula with inert gas.
- Remove the cannula from both flasks.

Data Presentation

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₂₇ P	[1] [3]
Molecular Weight	202.32 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1] [16]
Density	0.811 g/mL at 25 °C	
Boiling Point	126 °C at 50 mmHg	[16]
Hazard Classifications	Pyrophoric Liquid 1, Acute Toxicity 4 (Oral, Dermal, Inhalation), Skin Corrosion 1B, Eye Damage 1	

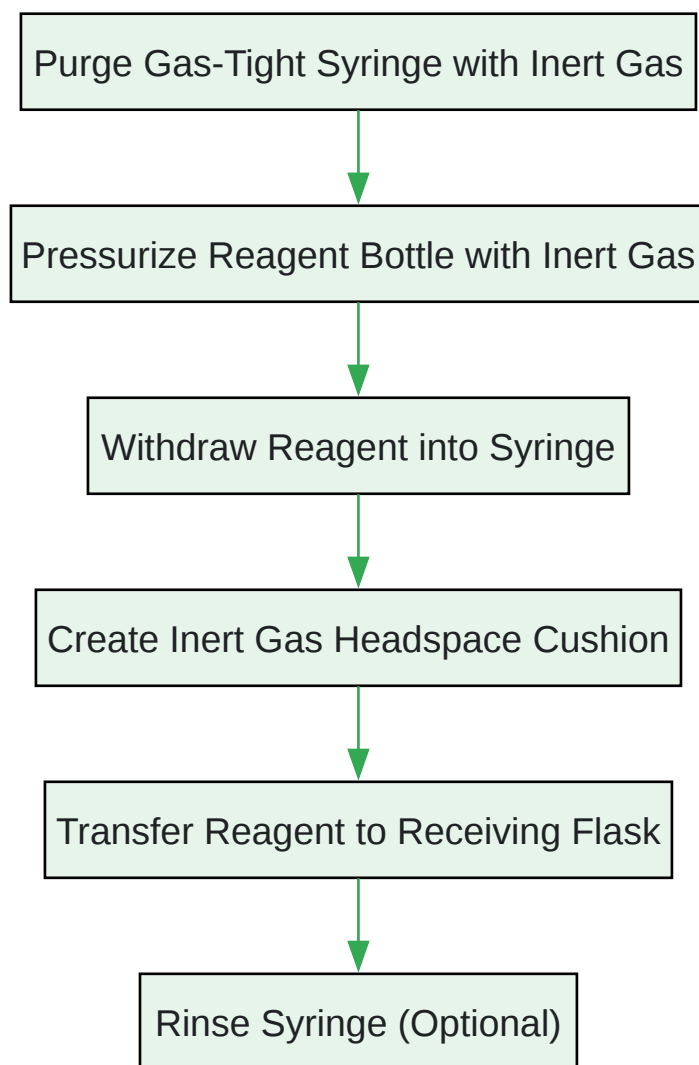
Experimental Workflows (Graphviz Diagrams)



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Caption: Workflow for glassware preparation and cannula transfer.

Syringe Transfer Workflow



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Caption: Workflow for syringe transfer of **triisobutylphosphine**.

Waste Disposal

CAUTION: Never open a container with residual **triisobutylphosphine** to the atmosphere.[5]

- Transfer any residual **triisobutylphosphine** to a separate reaction flask under an inert atmosphere.

- Dilute the residue with an inert solvent such as heptane or toluene.[6]
- Place the flask in an ice bath to control the reaction temperature.
- Slowly and carefully add a quenching agent, such as isopropanol, dropwise.[6][17]
- Once the reaction subsides, slowly add methanol, followed by water, to ensure complete quenching.[6][17]
- The resulting solution should be disposed of as hazardous waste according to institutional guidelines.
- Empty containers must be rinsed with an inert solvent, and the rinsate quenched as described above before disposal.[17]

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